

5-Methylisochroman: A Technical Guide to its Physicochemical Properties and Synthetic Methodologies

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Compound of Interest

Compound Name: **5-Methylisochroman**

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Introduction

Isochromans are a class of bicyclic ether heterocyclic compounds that form the core structure of various natural products and pharmacologically active molecules. Their derivatives have garnered significant interest in medicinal chemistry due to their diverse biological activities, including potential applications as anticancer, antimicrobial, and anti-inflammatory agents. This technical guide focuses on the physical and chemical properties of a specific derivative, **5-Methylisochroman**. Due to the limited availability of experimental data for this particular compound, this guide supplements known information with data from closely related analogs and general characteristics of the isochroman scaffold.

Physicochemical Properties

Quantitative data for **5-Methylisochroman** is not readily available in public databases. However, information for the closely related isomer, 4-Methylisochroman, provides valuable reference points.

Property	Value (for 4-Methylisochroman)	Data Source
Molecular Formula	C ₁₀ H ₁₂ O	GSRS
Molecular Weight	148.2 g/mol	GSRS
Stereochemistry	Racemic	GSRS

Note: The data presented above is for 4-Methylisochroman and is used as a proxy due to the absence of specific data for **5-Methylisochroman**.

Spectral Data

Detailed spectral data for **5-Methylisochroman** is not published. However, the expected characteristic signals can be inferred from the general knowledge of the isochroman structure and the presence of a methyl group on the aromatic ring.

¹H NMR:

- Aromatic Protons: Signals in the range of δ 6.8-7.2 ppm. The substitution pattern will influence the multiplicity.
- Methylene Protons (-CH₂-O-): A singlet or AB quartet around δ 4.5-5.0 ppm.
- Methylene Protons (-CH₂-Ar): A triplet around δ 2.8-3.0 ppm.
- Methyl Protons (-CH₃): A singlet around δ 2.2-2.4 ppm.

¹³C NMR:

- Aromatic Carbons: Signals in the range of δ 120-140 ppm.
- Methylene Carbon (-CH₂-O-): A signal around δ 65-70 ppm.
- Methylene Carbon (-CH₂-Ar): A signal around δ 25-30 ppm.
- Methyl Carbon (-CH₃): A signal around δ 15-20 ppm.

Infrared (IR) Spectroscopy:

- C-H stretching (aromatic): $\sim 3000\text{-}3100\text{ cm}^{-1}$
- C-H stretching (aliphatic): $\sim 2850\text{-}3000\text{ cm}^{-1}$
- C-O-C stretching (ether): $\sim 1050\text{-}1150\text{ cm}^{-1}$
- C=C stretching (aromatic): $\sim 1450\text{-}1600\text{ cm}^{-1}$

Mass Spectrometry (MS):

- Molecular Ion (M^+): Expected at $m/z = 148$.
- Fragmentation: Common fragmentation patterns for isochromans involve the loss of fragments from the dihydro-pyran ring. A prominent fragment would likely be observed from benzylic cleavage.

Experimental Protocols

While a specific protocol for the synthesis of **5-Methylisochroman** is not detailed in the available literature, a general and widely applicable method for the synthesis of isochroman derivatives is the oxa-Pictet-Spengler reaction.

General Synthesis of Isochromans via Oxa-Pictet-Spengler Reaction

This method involves the acid-catalyzed cyclization of a β -arylethyl alcohol with an aldehyde or ketone. For the synthesis of **5-Methylisochroman**, the starting materials would be 2-(2-methylphenyl)ethanol and formaldehyde.

Materials:

- 2-(2-methylphenyl)ethanol
- Formaldehyde (or paraformaldehyde)
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid, trifluoroacetic acid)

- Anhydrous, non-polar solvent (e.g., toluene, dichloromethane)
- Sodium bicarbonate solution (for workup)
- Anhydrous magnesium sulfate (for drying)
- Silica gel for column chromatography

Procedure:

- To a solution of 2-(2-methylphenyl)ethanol in the chosen anhydrous solvent, add formaldehyde (or paraformaldehyde).
- Add the acid catalyst to the reaction mixture.
- The reaction is typically stirred at room temperature or gently heated, and the progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of a saturated sodium bicarbonate solution.
- The organic layer is separated, and the aqueous layer is extracted with the organic solvent.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- The crude product is purified by silica gel column chromatography to yield **5-Methylisochroman**.

Characterization: The structure of the synthesized **5-Methylisochroman** would be confirmed using standard spectroscopic methods (^1H NMR, ^{13}C NMR, IR, and MS) as detailed in the spectral data section.

Biological Activity of Isochroman Derivatives

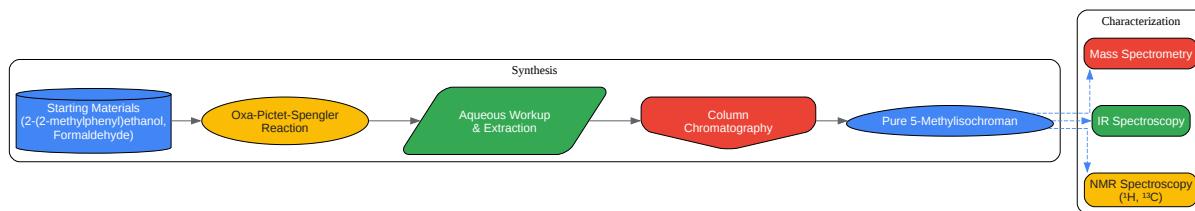
Specific biological activities for **5-Methylisochroman** have not been reported. However, the isochroman scaffold is present in numerous compounds with a wide range of pharmacological effects. Isochroman derivatives have been reported to exhibit:

- **Anticancer Activity:** Some derivatives have shown cytotoxicity against various cancer cell lines.
- **Antimicrobial Activity:** Antibacterial and antifungal properties have been observed in several isochroman-containing compounds.
- **Anti-inflammatory Effects:** Certain derivatives have demonstrated the ability to modulate inflammatory pathways.
- **Antioxidant Properties:** The isochroman ring system can be found in some natural antioxidants.

The biological profile of **5-Methylisochroman** would require specific screening and investigation. The methyl substitution at the 5-position on the aromatic ring could influence its lipophilicity and steric interactions with biological targets, potentially leading to unique pharmacological properties compared to other derivatives.

Visualizations

As no specific signaling pathways involving **5-Methylisochroman** have been identified, the following diagram illustrates a general experimental workflow for its synthesis and characterization.



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Caption: General workflow for the synthesis and characterization of **5-Methylisochroman**.

Conclusion

5-Methylisochroman is a derivative of the pharmacologically relevant isochroman scaffold. While specific experimental data for this compound is scarce, this guide provides an overview of its expected physicochemical properties, spectral characteristics, and a plausible synthetic route based on established methods for this class of compounds. The diverse biological activities of isochroman derivatives suggest that **5-Methylisochroman** could be a valuable target for further investigation in drug discovery and development programs. Future research should focus on the synthesis, detailed characterization, and biological evaluation of this specific molecule to fully elucidate its potential.

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